

Technical Guide: Physicochemical Characterization of Boc-Ala-Ala-OH

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Compound of Interest

Compound Name: *Boc-L-Ala-L-ala*

Cat. No.: *B13771097*

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Executive Summary

Boc-Ala-Ala-OH (N-(tert-Butoxycarbonyl)-L-alanyl-L-alanine, CAS: 27317-69-7) is a critical dipeptide intermediate in solid-phase peptide synthesis (SPPS) and fragment condensation strategies.^[1] As a model compound for studying peptide folding and racemization, its physicochemical integrity is paramount. This guide provides a rigorous analysis of its physical properties, focusing on the melting point as a primary indicator of purity and polymorphic form, alongside validated protocols for synthesis and characterization.

Chemical Identity & Structural Analysis

Before physical characterization, the chemical identity must be unequivocally established to distinguish the dipeptide from its monomeric precursors (e.g., Boc-Ala-OH).

Attribute	Specification
IUPAC Name	(2S)-2-[[[(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]propanoyl]amino]propanoic acid
Common Name	Boc-Ala-Ala-OH; Boc-L-alanyl-L-alanine
CAS Number	27317-69-7 (Distinct from Boc-Ala-OH: 15761-38-3)
Molecular Formula	C ₁₁ H ₂₀ N ₂ O ₅
Molecular Weight	260.29 g/mol
Appearance	White to off-white crystalline powder

Structural Visualization

The following diagram illustrates the chemical connectivity, highlighting the acid-labile Boc protecting group and the peptide bond, which are the focal points for stability and characterization.

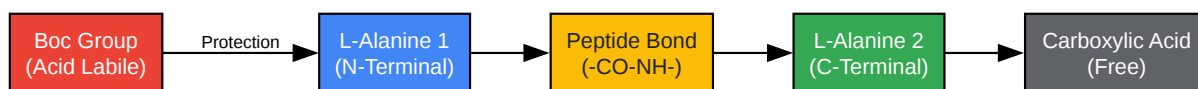


Figure 1: Structural connectivity of Boc-Ala-Ala-OH highlighting functional regions.

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[2]

Physical Properties Profile

Melting Point Analysis

The melting point (MP) of Boc-Ala-Ala-OH is the most rapid and indicative test for purity and crystalline integrity. Literature values vary based on the crystallization solvent and purity level.

Purity / Grade	Melting Point Range (°C)	Context & Source
High Purity (>99%)	132 – 133 °C	Recrystallized form (Standard Reference) [1]
Crude / Technical	115 – 118 °C	Precipitated directly from synthesis (PrepChem) [2]
Monomer (Comparison)	79 – 83 °C	Note: Boc-Ala-OH melts significantly lower [3]

Expert Insight: A depressed melting point (<120°C) often indicates:

- Residual Solvent: Trapped EtOAc or Ethanol from recrystallization.
- Diastereomeric Impurity: Presence of Boc-D-Ala-L-Ala-OH or Boc-L-Ala-D-Ala-OH (racemization).
- Monomer Contamination: Incomplete coupling of Boc-Ala-OSu.

Solubility Profile

Understanding solubility is crucial for purification and NMR analysis.

- Soluble: DMSO (up to 175 mg/mL), DMF, Methanol, Ethanol, Basic water (e.g., 5% NaHCO₃).
- Sparingly Soluble: Dichloromethane (DCM), Ethyl Acetate (cold).
- Insoluble: Water (acidic/neutral), Hexane, Diethyl Ether.

Optical Rotation

- Typical Value:

(c=1, Methanol) [4].[2]

- Critical Note: Values are highly solvent-dependent. Ensure the Certificate of Analysis (CoA) specifies the solvent (MeOH vs. AcOH) when comparing batches.

Experimental Protocols for Characterization

Protocol 1: Precise Melting Point Determination

Standard capillary methods can yield variable results if heating rates are inconsistent.

Equipment: Calibrated Melting Point Apparatus (e.g., Buchi or Mettler Toledo).

- Sample Prep: Dry the sample in a vacuum desiccator over P_2O_5 for 4 hours to remove surface moisture.
- Loading: Pack 2-3 mm of sample into a glass capillary. Tap gently to eliminate air pockets.
- Ramp 1 (Fast): Heat rapidly to 110°C.
- Ramp 2 (Measurement): Reduce heating rate to 1°C/min.
- Observation: Record the temperature at the onset of liquid formation (T_{onset}) and the clear point (T_{clear}).
 - Acceptance Criteria: Range ($T_{clear} - T_{onset}$) should be $\leq 2^\circ C$.

Protocol 2: Purity Assessment by HPLC

Reverse-phase HPLC is required to separate the dipeptide from free amino acids and coupling reagents.

- Column: C18 Reverse Phase (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 60% B over 30 minutes.
- Detection: UV at 210 nm (peptide bond) and 254 nm.
- Flow Rate: 1.0 mL/min.

Synthesis & Purification Context

The physical properties of Boc-Ala-Ala-OH are heavily influenced by the synthesis route. Two primary methods exist, each yielding different impurity profiles.

Method A: Active Ester Coupling (Recommended for Purity)

Uses Boc-Ala-OSu (N-hydroxysuccinimide ester) reacting with L-Alanine.

- Advantage: By-product (N-hydroxysuccinimide) is water-soluble and easily removed.
- Result: Higher melting point (closer to 132°C) after simple crystallization.

Method B: Mixed Anhydride or DCC Coupling

Uses Boc-Ala-OH + L-Ala-OBzl (followed by deprotection).

- Risk: Dicyclohexylurea (DCU) contamination can be difficult to remove completely, lowering the MP and affecting solubility.

Characterization Workflow

The following diagram outlines the logical flow for validating the synthesized compound.

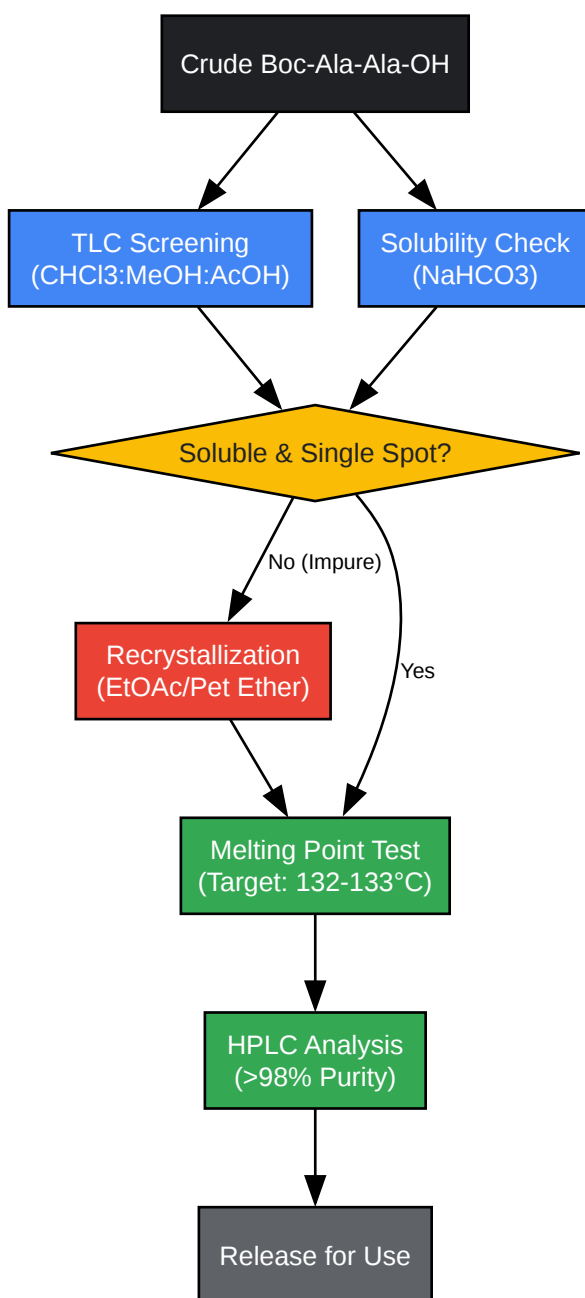


Figure 2: Quality Control Workflow for Boc-Ala-Ala-OH

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Handling and Storage

- Storage: Store at 2-8°C (desiccated). For long-term storage (>6 months), -20°C is preferred to prevent slow deprotection or hydrolysis.

- Hygroscopicity: Moderately hygroscopic. Allow the container to reach room temperature before opening to prevent condensation, which can lower the apparent melting point.

References

- PrepChem.Synthesis of Boc-Ala-Ala-OH (Method and MP 115-118°C). Available at: [\[Link\]](#)
- AdvBioPharm.Boc-Ala-Ala-OH Analytical Data (Optical Rotation). Available at: [\[Link\]](#) (Cited via aggregated search results).

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. Biological Binding Assay Reagent Alcian Yellow Sulfobromophthalein Disodium Salt Hydrate Alcian Blue 8GX ADA Tetrazolium Blue Chloride Phenolphthalein Monophosphate Bis(cyclohexylammonium)Salt Maleimide Aminomethane sulfonicAcid Tri(4-morpholino)phosphine Oxide Phenolphthalein Disulfate Tripotassium Salt Thymolphthalein Monophosphate Magnesium Salt Thymolphthalein Monophosphate Disodium Salt 1-Naphtholphthalein Monophosphate Disodium Salt 1-Naphtholphthalein Monophosphate Magnesium Salt 2,4-Dichlorobenzenediazonium Tetrafluoroborate 2,4-Dichlorobenzenediazonium 1,5-Naphthalenedisulfonate Hydrate 3-(N-Tosyl-L-Alaninyloxy)Indole Fluorescent probes [advbiopharm.com]
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